

Personal protective equipment for handling tert-Butyl 2-(3-iodophenyl)acetate

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Compound of Interest

Compound Name: *tert-Butyl 2-(3-iodophenyl)acetate*

Cat. No.: B1413666

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Essential Safety and Handling Guide for tert-Butyl 2-(3-iodophenyl)acetate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **tert-Butyl 2-(3-iodophenyl)acetate**. The following procedures are designed to ensure safe operational handling and disposal, minimizing risks and promoting a secure laboratory environment.

Chemical Identifier:

Property	Value
Chemical Name	tert-Butyl 2-(3-iodophenyl)acetate
Molecular Formula	C ₁₂ H ₁₅ IO ₂
Molecular Weight	318.15 g/mol
CAS Number	2206970-15-0

Hazard Identification and Precautionary Measures

A specific Safety Data Sheet (SDS) for **tert-Butyl 2-(3-iodophenyl)acetate** is not readily available. Therefore, the hazard assessment is based on the constituent functional groups: the tert-butyl ester and the iodinated phenyl ring.

- **tert-Butyl Acetate Moiety:** The tert-butyl acetate group suggests potential flammability. Vapors may be irritating to the respiratory system and could cause drowsiness or dizziness.
- **Iodinated Aromatic Ring:** Iodinated organic compounds can be skin and eye irritants.^{[1][2]} Upon decomposition, they may release hazardous iodine vapors or hydrogen iodide.^[2] Ingestion of even small amounts of iodine compounds can be harmful.^[1]

GHS Hazard Statements (Inferred):

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (Inferred):

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for various laboratory operations involving **tert-Butyl 2-(3-iodophenyl)acetate**.

Operation	Engineering Controls	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Weighing and Transfer	Chemical Fume Hood	Disposable Nitrile Gloves (double-gloving recommended)	Safety Goggles	Use within a fume hood to avoid inhalation.	Laboratory Coat
Solution Preparation	Chemical Fume Hood	Disposable Nitrile Gloves	Safety Goggles and Face Shield	Use within a fume hood.	Laboratory Coat
Reaction in Progress	Chemical Fume Hood	Disposable Nitrile Gloves	Safety Goggles	Use within a fume hood.	Laboratory Coat
Work-up and Extraction	Chemical Fume Hood	Disposable Nitrile Gloves	Safety Goggles and Face Shield	Use within a fume hood.	Laboratory Coat
Spill Clean-up	Ventilated Area	Heavy-duty Nitrile or Butyl Rubber Gloves	Safety Goggles and Face Shield	Air-purifying respirator with organic vapor cartridges if spill is large or outside a fume hood.	Chemical-resistant Apron or Coveralls

Operational and Disposal Plan

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clear of clutter.
 - Have all necessary PPE readily available.

- Prepare a spill kit containing an absorbent material (e.g., vermiculite or sand), and a quenching solution (10% aqueous sodium thiosulfate).
- Weighing and Transfer:
 - Perform all weighing and transfers of the solid compound inside a fume hood.
 - Use a tared weigh boat or glass vial to measure the desired amount.
 - Carefully add the solid to the reaction vessel using a powder funnel to avoid dispersal.
- Dissolution and Reaction:
 - Add the solvent to the solid in the reaction vessel slowly to avoid splashing.
 - If the reaction is exothermic, use an ice bath to control the temperature.
 - Ensure the reaction is well-stirred and monitored throughout its course.
- Work-up and Purification:
 - Quench the reaction carefully, especially if reactive reagents were used.
 - Perform all extractions and solvent removal steps within the fume hood.
 - Be aware of potential pressure build-up during extractions.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.^[1]
- Spill:
 - For small spills, absorb with an inert material (e.g., sand or vermiculite) and place in a sealed container for disposal.
 - For larger spills, evacuate the area and contact environmental health and safety personnel.

Disposal Plan

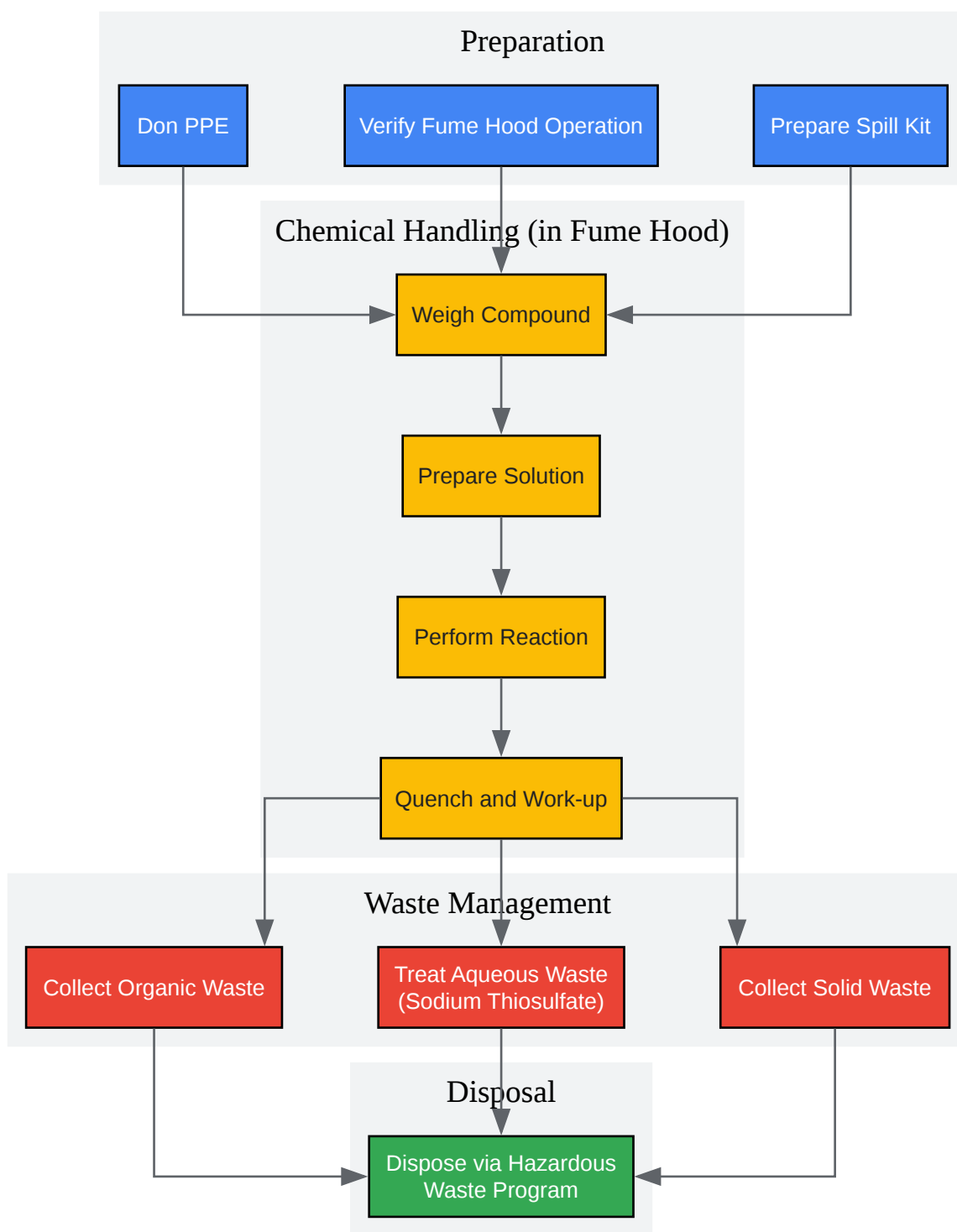
All waste containing **tert-Butyl 2-(3-iodophenyl)acetate** or its byproducts must be treated as hazardous waste.

- Organic Waste:
 - Collect all organic solvents and solutions containing the compound in a designated, labeled, and sealed hazardous waste container.
- Aqueous Waste:
 - Aqueous waste from the work-up may contain iodine or iodinated compounds.
 - Before disposal, treat the aqueous waste with a 10% solution of sodium thiosulfate until the characteristic brown color of iodine disappears. This reduces the iodine to the less harmful iodide.
 - After neutralization, collect the treated aqueous waste in a separate, labeled hazardous waste container.
- Solid Waste:
 - Contaminated solid waste, such as gloves, weigh boats, and absorbent materials, should be placed in a sealed, labeled hazardous waste bag or container.

Never dispose of **tert-Butyl 2-(3-iodophenyl)acetate** or its waste down the drain.^[3] All waste must be disposed of through your institution's hazardous waste management program.

Experimental Workflow Diagram

The following diagram illustrates the safe handling and disposal workflow for **tert-Butyl 2-(3-iodophenyl)acetate**.



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References

- 1. LCSS: IODINE [web.stanford.edu]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. collectandrecycle.com [collectandrecycle.com]
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